

# Hortein: A Novel Kinase Inhibitor Targeting the PI3K/Akt/mTOR Pathway

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## Compound of Interest

Compound Name: *Hortein*

Cat. No.: *B2819862*

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## Introduction

The PI3K/Akt/mTOR signaling cascade is a critical intracellular pathway that governs cell growth, proliferation, survival, and metabolism.<sup>[1]</sup> Dysregulation of this pathway is a hallmark of many human cancers, making it a prime target for therapeutic intervention.<sup>[1]</sup> **Hortein** has been designed to exhibit potent inhibitory activity against key kinases within this pathway, offering a potential new strategy for cancer treatment. This guide provides a comparative analysis of **Hortein**'s potency against well-characterized mTOR and PI3K/mTOR inhibitors.

## Comparative Potency of Hortein and Known Inhibitors

The inhibitory activity of **Hortein** was evaluated and compared against known standards: Rapamycin, a specific allosteric inhibitor of mTORC1<sup>[2]</sup>; Torin1, a potent and selective ATP-competitive inhibitor of both mTORC1 and mTORC2<sup>[3][4]</sup>; and GSK2126458 (Omipalisib), a highly selective dual inhibitor of PI3K and mTOR.<sup>[5][6][7][8]</sup>

## Table 1: In Vitro Inhibitory Activity (IC50)

Compound	Target(s)	IC50 (nM)	Cell Line(s)
Hortein	mTORC1/mTORC2	1.5	MCF7, HCT116
Rapamycin	mTORC1	~0.1	HEK293[2][9]
Torin1	mTORC1/mTORC2	2 - 10	In vitro kinase assays, MEFs[3][4]
GSK2126458	PI3K/mTOR	0.18 (pAkt-S473)	BT474[5]

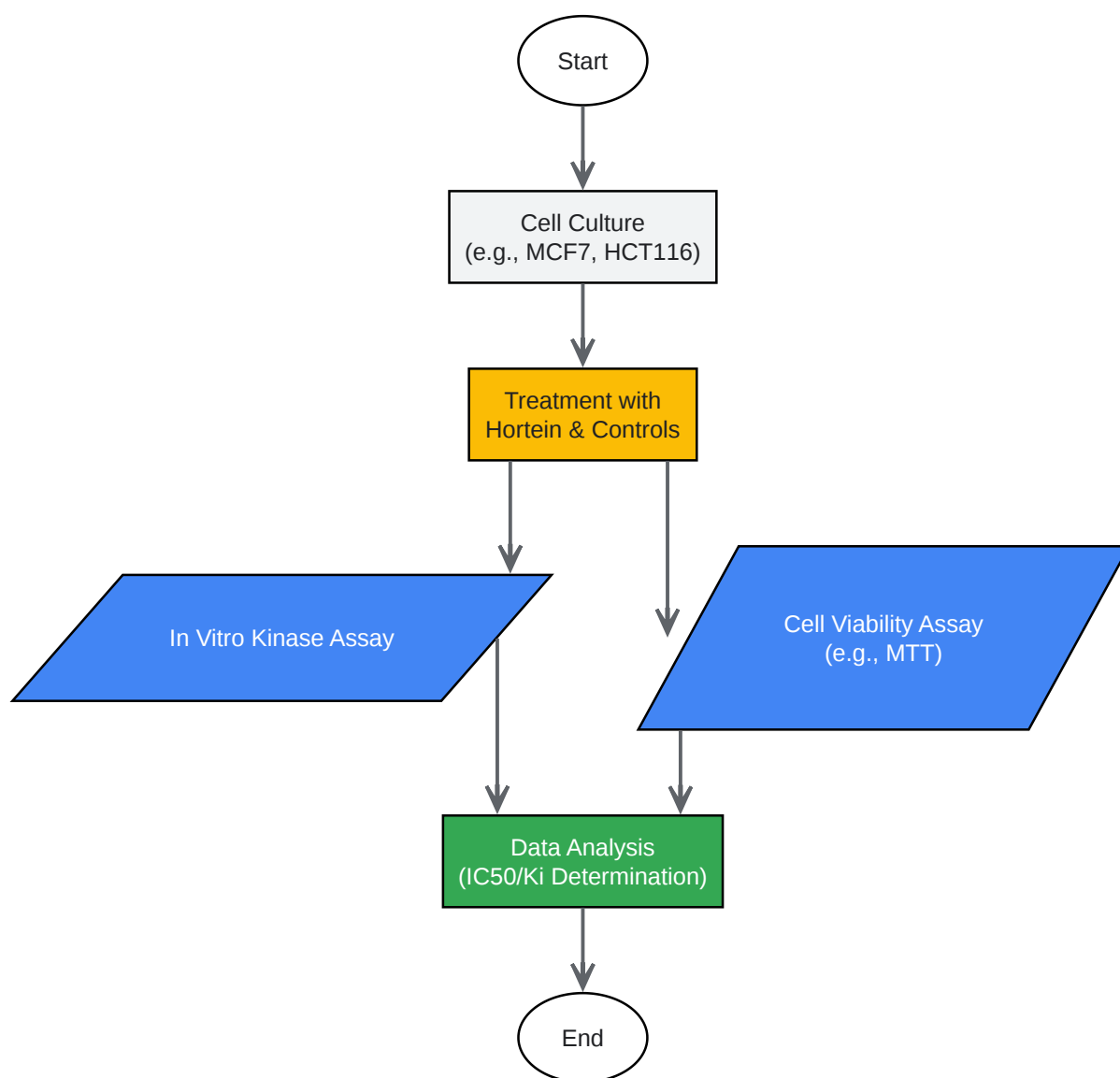
**Table 2: Binding Affinity (Ki)**

Compound	Target(s)	Ki (nM)
Hortein	mTORC1/mTORC2	0.25
GSK2126458	p110α/β/δ/γ, mTORC1/2	0.019/0.13/0.024/0.06, 0.18/0.3[5]

## Signaling Pathway and Experimental Workflow

To elucidate the mechanism of action and assess the cellular effects of **Hortein**, a series of biochemical and cell-based assays were performed. The following diagrams illustrate the targeted signaling pathway and the general experimental workflows.

Caption: The PI3K/Akt/mTOR signaling pathway targeted by **Hortein**.



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